

# LysoPalloT-NH-amide-C3-ph-m-O-C11 quality control and purity assessment

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## Compound of Interest

Compound Name: *LysoPalloT-NH-amide-C3-ph-m-O-C11*

Cat. No.: *B15571143*

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## Technical Support Center: LysoPalloT-NH-amide-C3-ph-m-O-C11

Welcome to the technical support center for **LysoPalloT-NH-amide-C3-ph-m-O-C11**. This guide is designed to assist researchers, scientists, and drug development professionals in ensuring the quality and purity of this GPR174 agonist. Here you will find frequently asked questions (FAQs) and troubleshooting guides for common analytical techniques used in the quality control (QC) and purity assessment of complex small molecules.

## Product Information

**LysoPalloT-NH-amide-C3-ph-m-O-C11** is an agonist for the G-protein coupled receptor GPR174, with a reported EC50 of 34 nM.<sup>[1][2][3][4]</sup> Its chemical properties are summarized below.

Property	Value
Molecular Weight	574.64 g/mol <sup>[1][5]</sup>
Chemical Formula	C27H47N2O9P <sup>[1][5]</sup>
Appearance	Solid <sup>[1]</sup>
CAS Number	1778686-61-5 <sup>[5][6]</sup>

## Frequently Asked Questions (FAQs)

Q1: What are the recommended analytical techniques for assessing the purity of **LysoPalloT-NH-amide-C3-ph-m-O-C11**?

A1: For comprehensive purity assessment of small molecules like **LysoPalloT-NH-amide-C3-ph-m-O-C11**, a combination of chromatographic and spectroscopic methods is recommended. High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector (e.g., UV, MS) is the primary technique for quantifying purity and identifying impurities.<sup>[7][8]</sup> Nuclear Magnetic Resonance (NMR) spectroscopy is invaluable for structural confirmation and can also be used for quantitative analysis (qNMR).<sup>[9][10]</sup> Mass Spectrometry (MS) is essential for confirming the molecular weight and identifying impurities by their mass-to-charge ratio.<sup>[8][11]</sup>

Q2: What is a typical acceptance criterion for the purity of a research-grade small molecule like this?

A2: For research and early drug development, the purity of a small molecule is typically expected to be  $\geq 95\%$ . However, the required purity level can vary depending on the specific application. For in-vitro assays, a purity of  $>95\%$  is often sufficient. For in-vivo studies, a higher purity of  $\geq 98\%$  is generally preferred to minimize the potential for off-target effects from impurities.

Q3: How should I store **LysoPalloT-NH-amide-C3-ph-m-O-C11** to maintain its quality?

A3: As a solid, **LysoPalloT-NH-amide-C3-ph-m-O-C11** should be stored in a cool, dry place. One supplier recommends storing the powder at  $-20^{\circ}\text{C}$  for up to 2 years.<sup>[6]</sup> If dissolved in a solvent like DMSO, it is recommended to store the solution at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months) or at  $4^{\circ}\text{C}$  for short-term use (up to 2 weeks).<sup>[6]</sup> Always refer to the supplier's certificate of analysis for specific storage recommendations.

Q4: I see an unexpected peak in my HPLC chromatogram. What could it be?

A4: An unexpected peak in your HPLC chromatogram could be due to several factors:

- An impurity: This could be a starting material, a byproduct of the synthesis, or a degradation product.

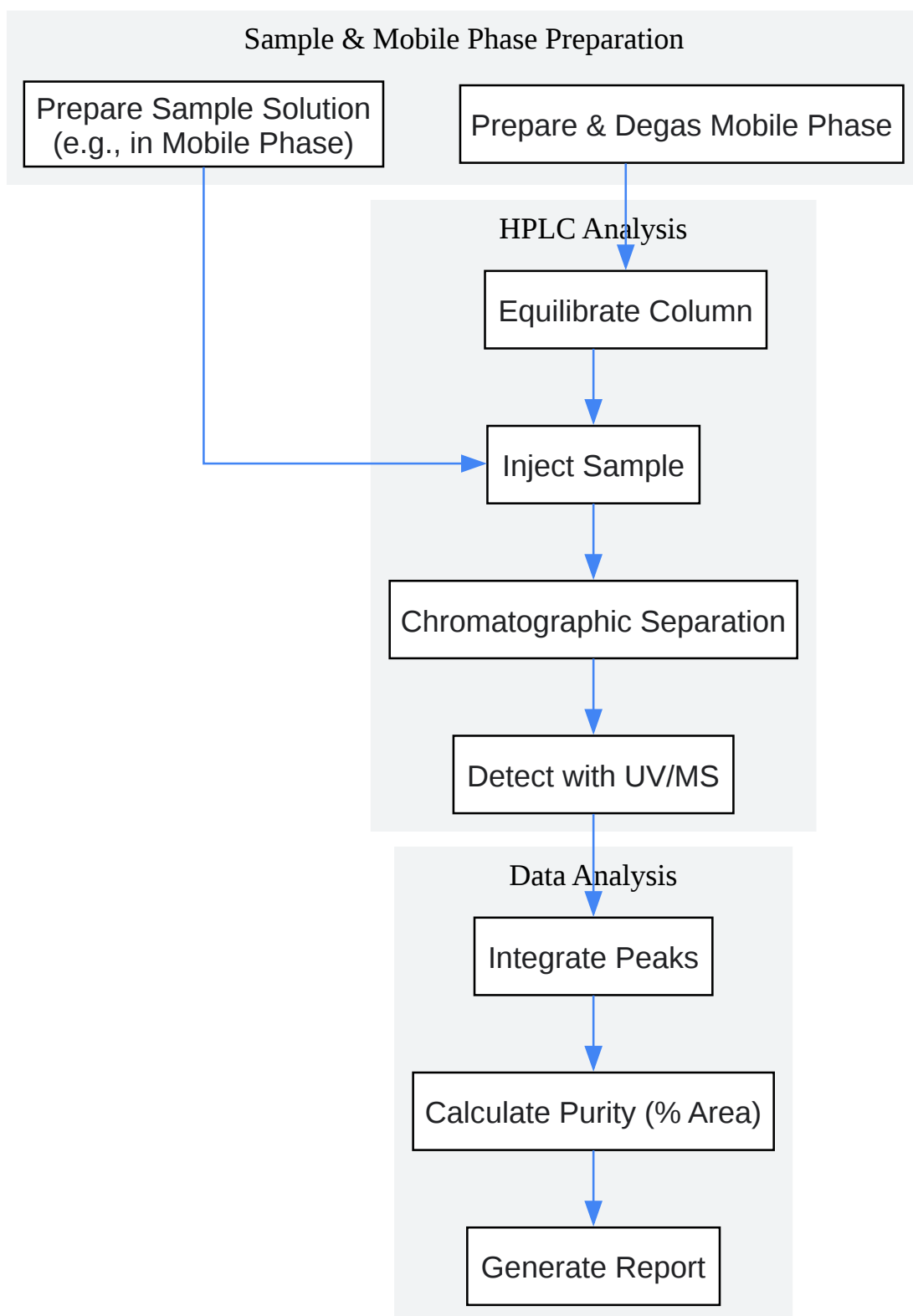
- A solvent-related peak: The solvent used to dissolve the sample or a component of the mobile phase could be causing the peak.
- System contamination: Carryover from a previous injection or contamination in the HPLC system can lead to ghost peaks.[\[12\]](#)
- Co-elution: Two or more compounds eluting at the same time.[\[13\]](#)

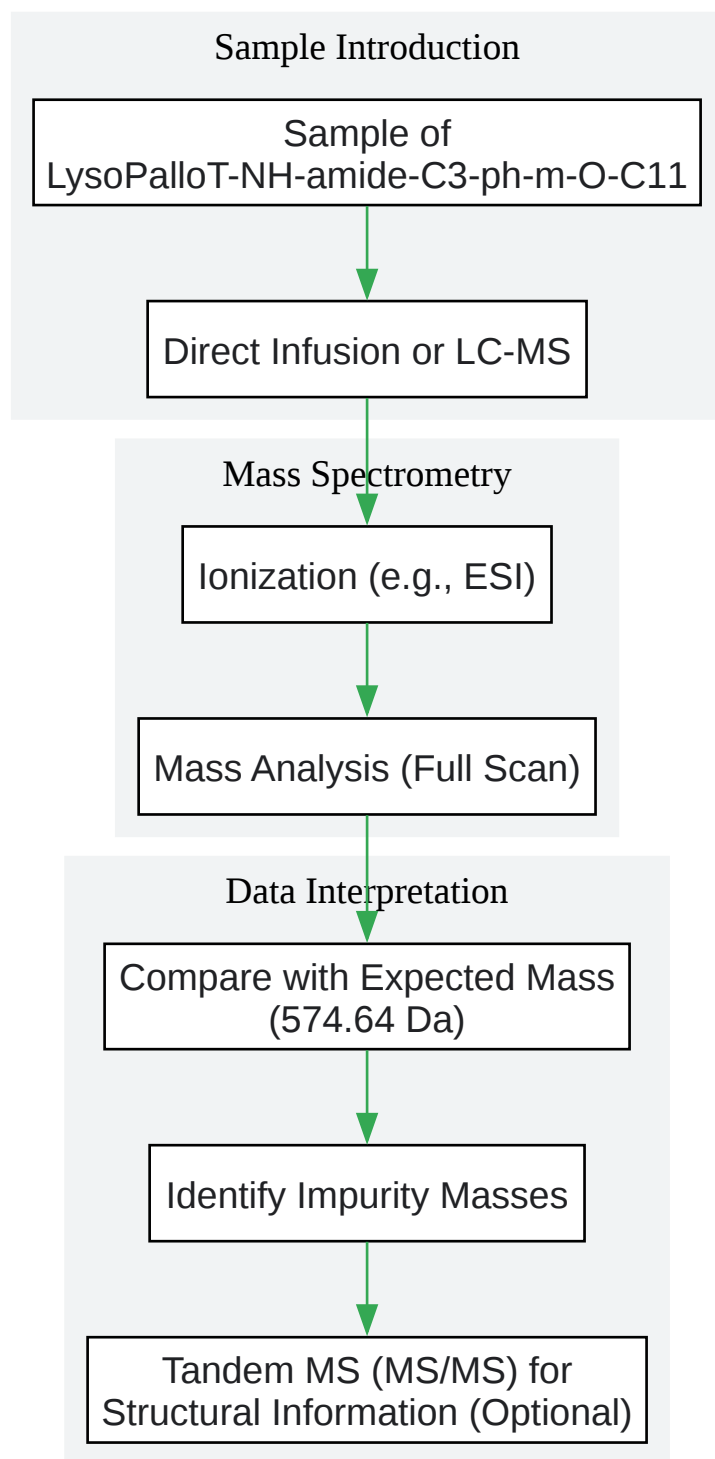
Further investigation using Mass Spectrometry (MS) can help identify the molecular weight of the species corresponding to the unexpected peak.

## Troubleshooting Guides

### High-Performance Liquid Chromatography (HPLC) Analysis

High-performance liquid chromatography (HPLC) is a cornerstone technique for purity assessment.[\[7\]](#)[\[14\]](#) The most common mode for analyzing small molecules is reversed-phase HPLC.[\[7\]](#)[\[15\]](#)





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